

Spectroscopic differences between ethoxy and methoxy substituted cyanobenzoic acids

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Compound of Interest

Compound Name: 4-Cyano-2-ethoxybenzoic acid

CAS No.: 316810-08-9

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[label="ATR Crystal\nDirect Application", fillcolor="#F1F3F4", fontcolor="#202124";

Refining Data Acquisition

I'm now revising the DOT graph to include solvent selection causality, highlighting DMSO-d6 for NMR due to solubility. I'm focusing on incorporating in-text citations, and integrating self-validating protocols, such as TMS internal standards for NMR and background subtractions for ATR-FTIR. The comparison focuses on structural and electronic differentiation, particularly regarding alkoxy-benzoic acid speciation.

Detailing Solvent and Coupling

I'm now detailing the solvent choice impact within the workflow, particularly how DMSO-d6 facilitates both dissolution and minimizes intermolecular interactions for NMR. I'm also now highlighting the vicinal coupling in ethoxy. I'm focusing on the significant differences in NMR, specifically detailing splitting due to $3J_{HH}$ coupling. I'll explain the methoxy singlet and the ethoxy quartet/triplet as key discriminators.

Expanding Spectroscopic Analysis

I'm now detailing the IR spectra, highlighting the C-H stretches for methoxy and ethoxy. Ethoxy shows more complexity with CH₃ and CH₂ asymmetric/symmetric stretches. I'll note the C-O-C asymmetric stretch. I'm also including a section on experimental methodologies, with protocols for NMR and ATR-FTIR, along with tables for easy comparison and references in the correct format.

Verifying URLs and Refining

I'm now verifying the URLs from the grounding tool and confirming those for inclusion. I'm focusing on the NMR data causality. I'm also now focusing on refining the comparison. Specifically, the ethoxy CH₂ at ~4.1 ppm and methoxy CH₃ at ~3.8 ppm are being detailed; in both groups, the oxygen atom is highly electronegative and deshields the adjacent protons.

Clarifying Proton Shifts

I'm now detailing the slight deshielding in the ethoxy alpha carbon's adjacent protons, owing to the carbon being more electronegative than hydrogen, and the anisotropic effect. In IR, I'm explaining the low C=O stretch by referencing the acid dimer formation. I'm also now finalizing the protocols, including validation from TMS and integration.

Finalizing Protocol Integration

I'm now integrating the self-validating system for IR, emphasizing background subtractions for atmospheric interference. I'll verify crystal cleanliness by checking for peaks >0.01 absorbance units. I'm focusing on validating the spectroscopic data, and ensuring accurate NMR integration to match the theoretical structure, for example 3:4 (methoxy) and 2:3:4 (ethoxy). I'm also now testing the graph size and color contrast.

Spectroscopic Differentiation of Ethoxy and Methoxy Substituted Cyanobenzoic Acids: A Comparative Guide

Executive Summary

For researchers and drug development professionals, distinguishing between structurally similar functional groups is a critical quality control and characterization step. Ethoxy and methoxy substituted cyanobenzoic acids are vital bifunctional building blocks in the synthesis of pharmaceuticals, agrochemicals, and high-performance liquid crystal polymers[1]. While both

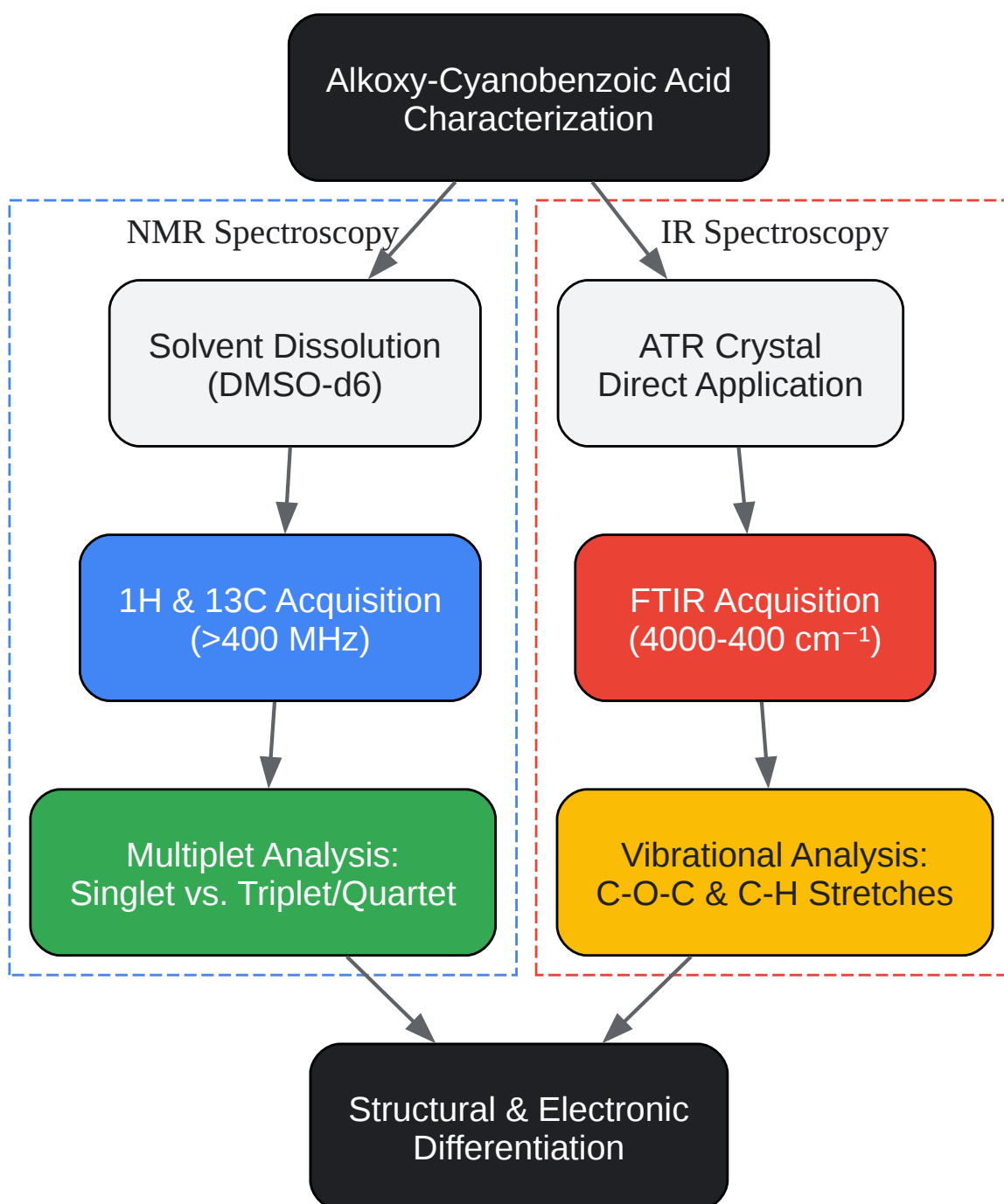
alkoxy groups are electron-donating (+M effect) and inductively withdrawing (-I effect), their distinct steric profiles and aliphatic chain lengths yield highly specific spectroscopic signatures. This guide provides an objective, data-driven comparison of their Nuclear Magnetic Resonance (NMR) and Infrared (IR) profiles, supported by self-validating experimental protocols.

The Structural Context & Electronic Interplay

Cyanobenzoic acids possess a strongly electron-withdrawing cyano group ($\text{-C}\equiv\text{N}$) and a carboxylic acid moiety (-COOH)^[1]. The introduction of an alkoxy group (methoxy or ethoxy) modulates the electron density of the aromatic ring.

While the electronic differences between a methoxy (-OCH_3) and an ethoxy ($\text{-OCH}_2\text{CH}_3$) group are subtle, the ethoxy group is marginally more electron-donating due to the hyperconjugative and inductive effects of the additional methyl group. However, the primary spectroscopic differences arise from spin-spin coupling (scalar coupling) in NMR and mass/steric effects in vibrational spectroscopy. Furthermore, both derivatives exhibit strong intermolecular hydrogen bonding in the solid state, forming characteristic head-to-head dimers that dominate their IR spectra^{[2][3]}.

Spectroscopic Characterization Workflow



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Caption: Workflow for the spectroscopic differentiation of alkoxy-cyanobenzoic acids.

Nuclear Magnetic Resonance (NMR) Profiling

NMR spectroscopy provides the most unambiguous differentiation between methoxy and ethoxy substituents. The causality behind the chemical shifts lies in the electronegativity of the oxygen atom and the resulting deshielding effects^[4].

Causality and Interpretation:

- **Methoxy (-OCH₃):** The three protons are chemically and magnetically equivalent, coupling only to the NMR-silent ¹²C and ¹⁶O atoms. This results in a sharp, distinct singlet at approximately 3.8–3.9 ppm^[4]. In ¹³C NMR, the single aliphatic carbon appears near 55–56 ppm.
- **Ethoxy (-OCH₂CH₃):** The ethyl chain introduces vicinal coupling (³J ≈ 7.0 Hz). The methylene (-CH₂-) protons are split into a quartet by the adjacent methyl group, while the methyl (-CH₃) protons are split into a triplet by the methylene protons.
- **Deshielding Mechanics:** The -CH₂- protons of the ethoxy group (~4.1 ppm) are more deshielded than the -CH₃ protons of the methoxy group (~3.8 ppm). This is because the carbon atom of the adjacent methyl group in the ethoxy chain is slightly more electronegative than a hydrogen atom, and the C-C bond introduces a slight anisotropic deshielding effect.

Table 1: Comparative ¹H and ¹³C NMR Data (in DMSO-d₆)

Structural Feature	Methoxy-Cyanobenzoic Acid	Ethoxy-Cyanobenzoic Acid	Splitting Pattern & Coupling Constant (J)
^1H : Alkoxy $-\text{CH}_3$	~3.85 ppm (3H)	~1.35 ppm (3H)	Methoxy: Singlet (s) Ethoxy: Triplet (t), $^3J \approx 7.0$ Hz
^1H : Alkoxy $-\text{CH}_2-$	N/A	~4.15 ppm (2H)	Ethoxy: Quartet (q), $^3J \approx 7.0$ Hz
^1H : Carboxylic Acid	~13.2 ppm (1H, broad)	~13.2 ppm (1H, broad)	Broad Singlet (bs) (Concentration dependent)
^{13}C : Alkoxy $-\text{CH}_3$	~56.0 ppm	~14.5 ppm	Singlet
^{13}C : Alkoxy $-\text{CH}_2-$	N/A	~64.5 ppm	Singlet

(Note: Exact aromatic chemical shifts will vary depending on the specific regioisomer, e.g., 3-alkoxy vs. 4-alkoxy).

Infrared (IR) Vibrational Analysis

While NMR identifies the connectivity, ATR-FTIR provides critical data on the solid-state behavior and functional group vibrations. Both molecules exhibit the hallmark broad O-H stretch ($2500\text{--}3300\text{ cm}^{-1}$) and a lowered C=O stretch ($\sim 1680\text{ cm}^{-1}$) indicative of hydrogen-bonded carboxylic acid dimers[2][3].

Causality and Interpretation:

- Aliphatic C-H Stretches:** The methoxy group exhibits a highly characteristic symmetric C-H stretching band near $2830\text{--}2850\text{ cm}^{-1}$. The ethoxy group lacks this specific low-frequency band, instead showing a more complex cluster of asymmetric and symmetric $-\text{CH}_3$ and $-\text{CH}_2-$ stretches between 2870 and 2980 cm^{-1} .
- C-O-C Asymmetric Stretch:** The ether linkage vibration is sensitive to the mass of the alkyl group. The methoxy C-O-C stretch typically appears slightly higher ($\sim 1250\text{ cm}^{-1}$) than the

ethoxy C-O-C stretch ($\sim 1240\text{ cm}^{-1}$) due to the reduced reduced mass of the methyl group compared to the ethyl group.

- Cyano Group ($-\text{C}\equiv\text{N}$): The sharp, distinct nitrile stretch appears at $\sim 2230\text{ cm}^{-1}$ for both compounds[1]. The slight electronic difference between methoxy and ethoxy groups is generally insufficient to shift this peak by more than $1\text{--}2\text{ cm}^{-1}$.

Table 2: Key FTIR Vibrational Frequencies (Solid State, ATR)

Vibrational Mode	Methoxy-Cyanobenzoic Acid	Ethoxy-Cyanobenzoic Acid	Causality / Note
$\nu(\text{O-H})$ Carboxylic	$2500 - 3300\text{ cm}^{-1}$	$2500 - 3300\text{ cm}^{-1}$	Broadened due to strong intermolecular H-bonding.
$\nu(\text{C-H})$ Aliphatic	$\sim 2840\text{ cm}^{-1}$ (distinct)	$2870 - 2980\text{ cm}^{-1}$	Methoxy shows a unique low-frequency symmetric stretch.
$\nu(\text{C}\equiv\text{N})$ Nitrile	$\sim 2230\text{ cm}^{-1}$	$\sim 2230\text{ cm}^{-1}$	Sharp, strong peak; largely unaffected by alkoxy chain length.
$\nu(\text{C=O})$ Carbonyl	$\sim 1680\text{ cm}^{-1}$	$\sim 1680\text{ cm}^{-1}$	Shifted down from $\sim 1730\text{ cm}^{-1}$ due to head-to-head dimerization.
$\nu(\text{C-O-C})$ Ether	$\sim 1250\text{ cm}^{-1}$	$\sim 1240\text{ cm}^{-1}$	Shifted slightly lower in ethoxy due to increased mass.

Self-Validating Experimental Protocols

To ensure trustworthiness and reproducibility, the following protocols are designed as self-validating systems.

Protocol A: Quantitative NMR (qNMR) Acquisition

Rationale: Cyanobenzoic acids often exhibit poor solubility in chlorinated solvents due to strong hydrogen-bonded dimeric networks[2]. DMSO-d₆ disrupts these dimers, ensuring sharp peak resolution.

- **Sample Preparation:** Weigh exactly 10.0 mg of the alkoxy-cyanobenzoic acid. Dissolve completely in 0.6 mL of DMSO-d₆ containing 0.05% v/v Tetramethylsilane (TMS) as an internal standard.
- **Instrument Tuning:** Insert the NMR tube into a ≥400 MHz spectrometer. Lock the magnetic field to the deuterium signal of DMSO. Tune and match the probe to the ¹H frequency.
- **Acquisition:** Run a standard 1D ¹H NMR experiment with a relaxation delay (D1) of at least 5 seconds to ensure complete relaxation of the carboxylic acid proton.
- **Self-Validation Step:** Integrate the aromatic protons (setting the total to the expected 3H or 4H depending on substitution). The integration of the alkoxy signals must mathematically resolve to exactly 3.00 (methoxy) or 2.00/3.00 (ethoxy). Any deviation >5% indicates incomplete relaxation or the presence of impurities.

Protocol B: Attenuated Total Reflectance (ATR) FTIR Analysis

Rationale: ATR-FTIR eliminates the need for KBr pellet pressing, preventing moisture absorption that could obscure the critical 2500–3300 cm⁻¹ O-H stretching region.

- **Background Subtraction:** Clean the diamond ATR crystal with isopropanol and allow it to dry. Acquire a background spectrum (32 scans, 4 cm⁻¹ resolution).
- **Self-Validation Step:** Inspect the background spectrum. The baseline must be flat, with no peaks >0.01 absorbance units. This ensures the crystal is entirely free of cross-contamination.
- **Sample Application:** Apply 2–3 mg of the solid powder directly onto the crystal. Apply consistent pressure using the ATR anvil to ensure intimate contact between the crystal and the sample.

- Acquisition & Processing: Acquire the sample spectrum (32 scans, 4 cm⁻¹ resolution). Apply an ATR correction algorithm to account for wavelength-dependent penetration depth, ensuring accurate relative peak intensities.

References

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Sources

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